

Safe Disposal of 2-Fluoro-5-hydroxybenzoic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 2-Fluoro-5-hydroxybenzoic acid

Cat. No.: B1304771

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For Immediate Reference: Do not dispose of **2-Fluoro-5-hydroxybenzoic acid** down the drain or in regular trash. This compound requires disposal as hazardous chemical waste.

This guide provides essential safety and logistical information for the proper disposal of **2-Fluoro-5-hydroxybenzoic acid**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals who handle this chemical.

Hazard Profile and Safety Precautions

2-Fluoro-5-hydroxybenzoic acid is classified as a hazardous substance. According to safety data sheets, it can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[1][2]} Some sources also indicate it may be harmful if swallowed (H302) and cause serious eye damage (H318).^{[3][4]} Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this chemical for disposal.

Table 1: Required Personal Protective Equipment (PPE) for Handling **2-Fluoro-5-hydroxybenzoic Acid**

PPE Category	Specification	Citation(s)
Eye Protection	Goggles compliant with European standard EN 166 or NIOSH-approved safety glasses with side-shields.	[1]
Hand Protection	Protective gloves (e.g., nitrile rubber).	[1]
Skin and Body	Long-sleeved clothing or a lab coat.	[1]
Respiratory	Use in a well-ventilated area. A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if dust is generated or if exposure limits are exceeded.	[1]

Step-by-Step Disposal Protocol

The primary method for the disposal of **2-Fluoro-5-hydroxybenzoic acid** is through an approved hazardous waste disposal service.[2][5][6] This typically involves incineration in a facility equipped with an afterburner and scrubber to neutralize harmful combustion byproducts. [7][8]

1. Waste Collection and Segregation:

- **Solid Waste:** Collect un-used or waste **2-Fluoro-5-hydroxybenzoic acid** in its original container or a clearly labeled, compatible container.[6] The container must be tightly sealed.
- **Contaminated Materials:** Any materials, such as weighing paper, gloves, or wipes, that are contaminated with the chemical should be collected in a separate, sealed, and clearly labeled hazardous waste container.
- **Solutions:** If the chemical is in a solvent, it must be collected in a labeled, sealed container designated for halogenated or non-halogenated organic waste, depending on the solvent

used.

- Do Not Mix: Do not mix **2-Fluoro-5-hydroxybenzoic acid** waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office. [\[6\]](#)

2. Labeling:

- All waste containers must be clearly labeled with the full chemical name: "Waste **2-Fluoro-5-hydroxybenzoic Acid**" and the appropriate hazard symbols (e.g., irritant).

3. Storage:

- Store waste containers in a designated, secure waste accumulation area.
- This area should be a well-ventilated space, away from incompatible materials such as strong oxidizing agents. [\[7\]](#)
- Keep containers tightly closed. [\[2\]](#)[\[5\]](#)

4. Arrange for Pickup:

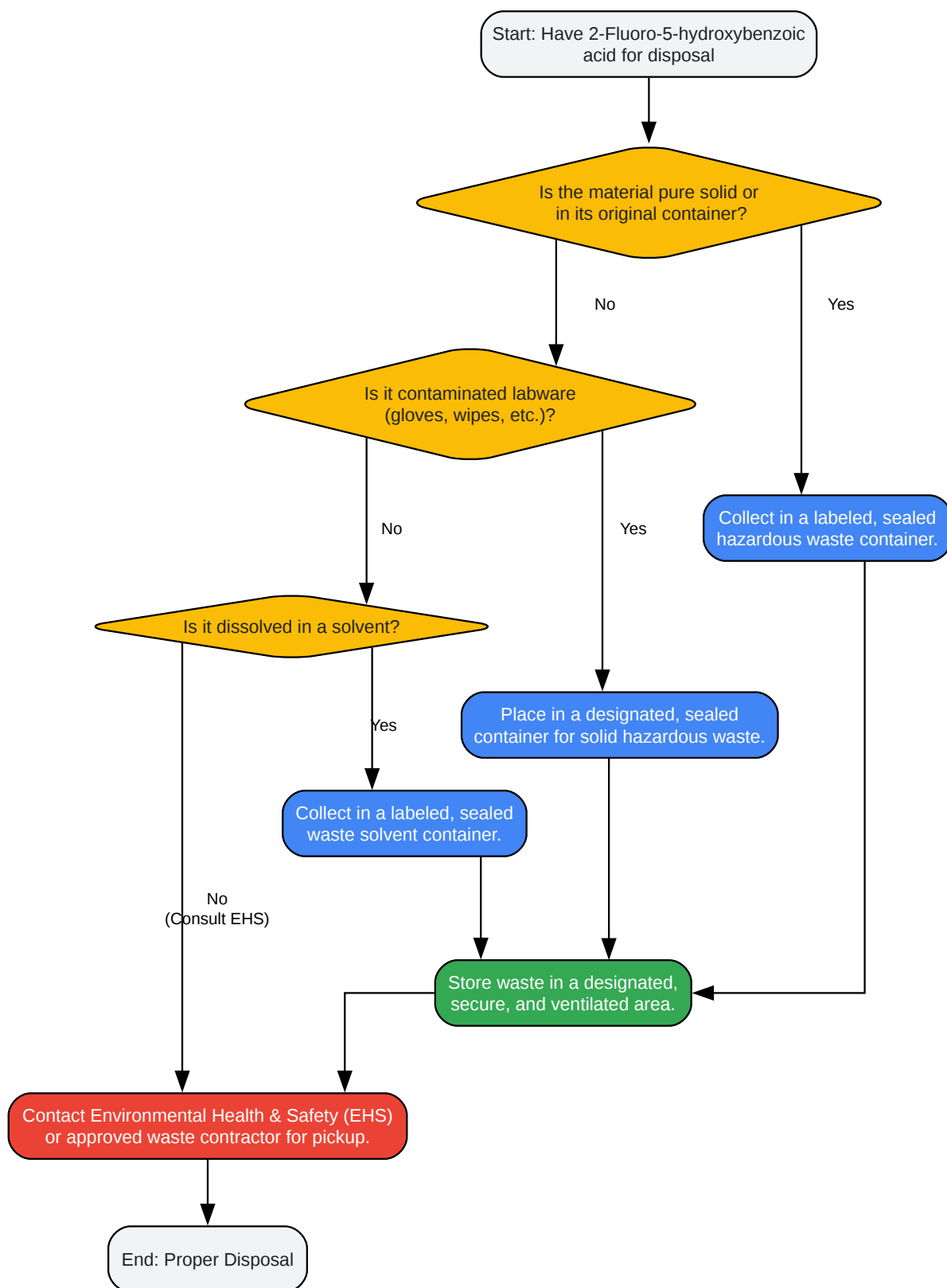
- Contact your institution's EHS office or a licensed chemical waste disposal contractor to schedule a pickup.
- Follow all institutional and local regulations for waste manifest and transportation. [\[6\]](#)[\[8\]](#)

5. Spill Management:

- In the event of a spill, avoid generating dust. [\[9\]](#)
- For small spills, carefully sweep the solid material into a designated waste container. [\[7\]](#)
- The affected area should then be decontaminated.
- All materials used for cleanup must be disposed of as hazardous waste.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Fluoro-5-hydroxybenzoic acid**.



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Caption: Disposal workflow for **2-Fluoro-5-hydroxybenzoic acid**.

It is imperative to consult your institution's specific safety and disposal guidelines, as well as local and national regulations, to ensure full compliance.[6][8] Always prioritize safety by using the appropriate personal protective equipment and handling procedures.

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